

How to avoid the oxidation of Diludine during storage?

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Compound of Interest

Compound Name: Diludine

Cat. No.: B389760

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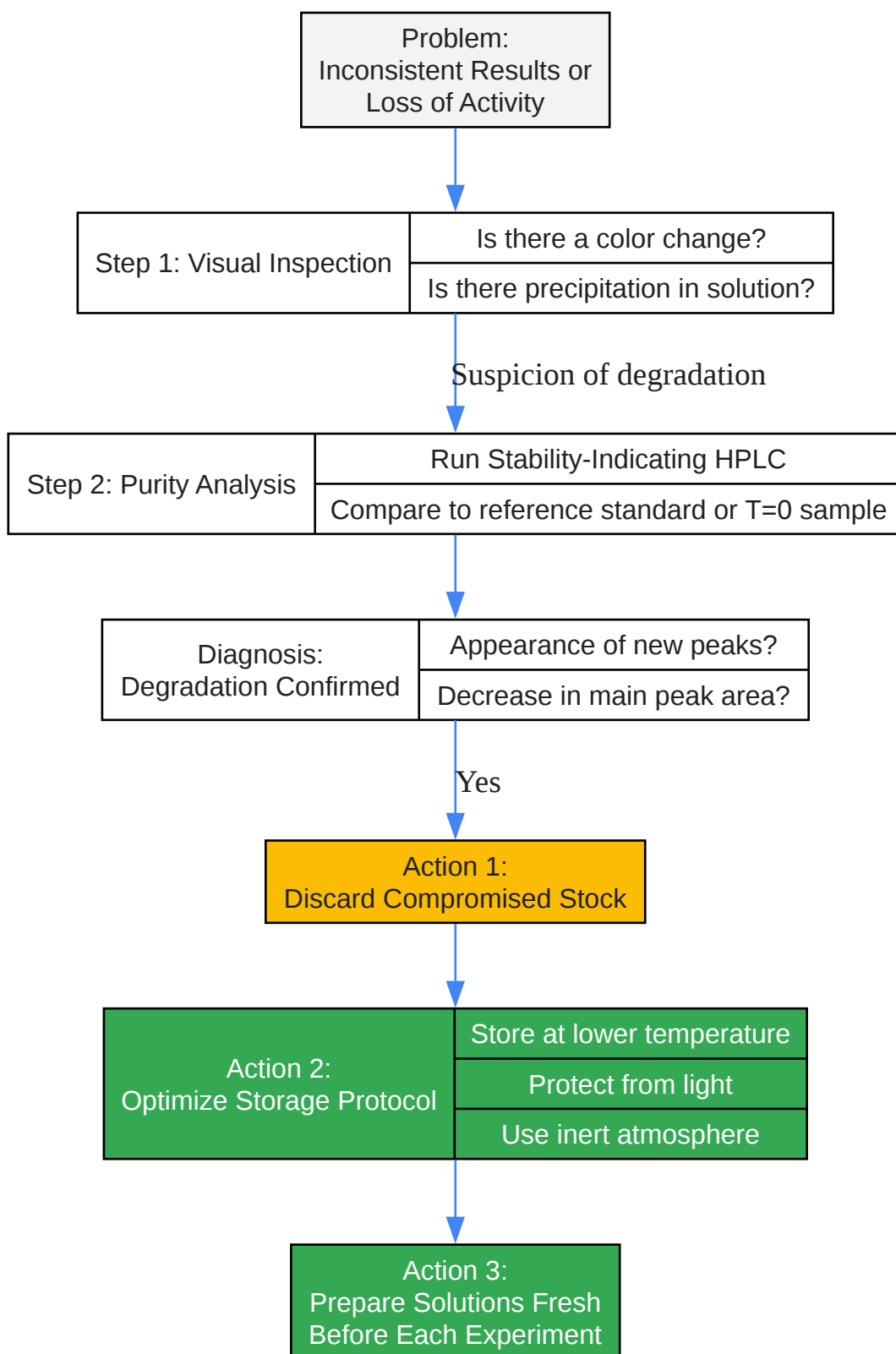
Technical Support Center: Diludine Stability

This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting advice regarding the stability and storage of **Diludine** (Diethyl 1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylate).

Frequently Asked Questions (FAQs)

Q1: What is **Diludine**, and why is it prone to oxidation?

A1: **Diludine**, also known as a Hantzsch ester, is a 1,4-dihydropyridine (DHP) derivative.^{[1][2][3]} The 1,4-dihydropyridine ring is chemically unstable and susceptible to oxidation. The primary degradation pathway is the aromatization of the dihydropyridine ring to form its corresponding pyridine derivative.^{[3][4][5]} This oxidation process results in a complete loss of the compound's intended pharmacological activity.^[4]



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